Application Note: UPLC-MS/MS Analysis of Flavonoid C-Glucosides

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Compound of Interest

Compound Name:	*Chrysin 6-C-glucoside*
Cat. No.:	*B15591995*

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Introduction

Flavonoid C-glucosides are a class of naturally occurring polyphenolic compounds found in a variety of plants. They are of significant interest to the pharmaceutical and nutraceutical industries due to their diverse biological activities, including antioxidant, anti-inflammatory, and neuroprotective effects. Unlike their O-glycoside counterparts, C-glycosylflavonoids possess a carbon-carbon bond between the sugar moiety and the flavonoid aglycone, rendering them more resistant to enzymatic and acidic hydrolysis. This stability presents unique challenges and opportunities for their analysis. Ultra-performance liquid chromatography coupled with tandem mass spectrometry (UPLC-MS/MS) has emerged as a powerful technique for the sensitive and selective quantification of these compounds in complex matrices. This application note provides a detailed protocol and data for the analysis of common flavonoid C-glucosides.

Experimental Protocols

Sample Preparation (from Plant Material)

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A generalized protocol for the extraction of flavonoid C-glucosides from dried plant material is as follows:

- Homogenization: Grind the dried plant material into a fine powder using a mortar and pestle or a cryogenic grinder.
- Extraction:
  - Accurately weigh approximately 500 mg of the powdered sample into a centrifuge tube.
  - Add 5 mL of 70-80% methanol or ethanol.
  - Vortex the mixture for 1 minute to ensure thorough mixing.
  - Sonicate the sample for 20-30 minutes in an ultrasonic bath.
  - Centrifuge the mixture at 3700 RPM for 5 minutes at 4°C.[1]
  - Carefully decant the supernatant into a clean tube.
  - Repeat the extraction process on the pellet two more times, combining the supernatants.
- Concentration and Reconstitution:
  - Evaporate the pooled supernatant to dryness under a gentle stream of nitrogen or using a vacuum concentrator.
  - Reconstitute the dried extract in a suitable volume (e.g., 1 mL) of the initial mobile phase composition (e.g., 95:5 water:acetonitrile with 0.1% formic acid).
- Filtration:
  - Filter the reconstituted sample through a 0.22 µm syringe filter (e.g., PVDF or PTFE) into a UPLC vial prior to injection.

UPLC-MS/MS Instrumentation and Conditions

The following are typical UPLC-MS/MS parameters for the analysis of flavonoid C-glucosides. Optimization may be required depending on the specific instrument and analytes of interest.

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Table 1: UPLC Parameters

Parameter	Value
Column	Waters Acquity UPLC BEH C18 (2.1 x 100 mm, 1.7 µm) or equivalent
Mobile Phase A	0.1% Formic Acid in Water
Mobile Phase B	0.1% Formic Acid in Acetonitrile
Flow Rate	0.25 - 0.35 mL/min
Column Temperature	40 °C
Injection Volume	2 - 5 µL
Gradient Elution	0-10 min, 10% B; 25-40 min, 15% B; 40-50 min, 15-25% B; 50-55 min, 25-50% B; 55-60 min, 50-90% B; hold at 90% B for 5 min; return to initial conditions.[2]

Table 2: Mass Spectrometry Parameters

Parameter	Value
Ionization Mode	Electrospray Ionization (ESI), Negative
Capillary Voltage	3.5 - 4.0 kV
Source Temperature	120 - 150 °C
Desolvation Temperature	350 - 500 °C
Desolvation Gas Flow	800 - 1020 L/hr (Nitrogen)
Cone Gas Flow	50 L/hr
Collision Gas	Argon
Scan Mode	Multiple Reaction Monitoring (MRM)

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Quantitative Data

The analysis of flavonoid C-glucosides is typically performed in the negative ion mode, as it provides greater sensitivity and selectivity.[3] The fragmentation of C-glycosides is characterized by cleavages within the sugar moiety, as the C-C bond to the aglycone is highly stable.

Table 3: MRM Transitions and Retention Times for Common Flavonoid C-Glucosides

Compound	Precursor Ion (m/z) $[M-H]^-$	Product Ion (m/z)	Collision Energy (eV)	Retention Time (min)
Orientin	447.09	327.05 ($[M-H-120]^-$)	20-30	~31.8
		357.06 ($[M-H-90]^-$)		
Isoorientin	447.09	327.05 ($[M-H-120]^-$)	20-30	~38.8
		357.06 ($[M-H-90]^-$)		
Vitexin	431.10	311.06 ($[M-H-120]^-$)	20-30	~35.2
		341.07 ($[M-H-90]^-$)		
Isovitexin	431.10	311.06 ($[M-H-120]^-$)	20-30	~42.5
		341.07 ($[M-H-90]^-$)		

Note: Retention times are approximate and can vary significantly based on the specific UPLC column and gradient conditions used.

Visualizations

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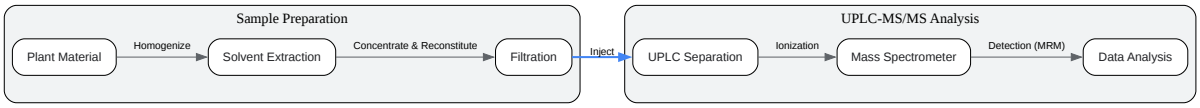

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Caption: Experimental workflow for UPLC-MS/MS analysis of flavonoid C-glucosides.

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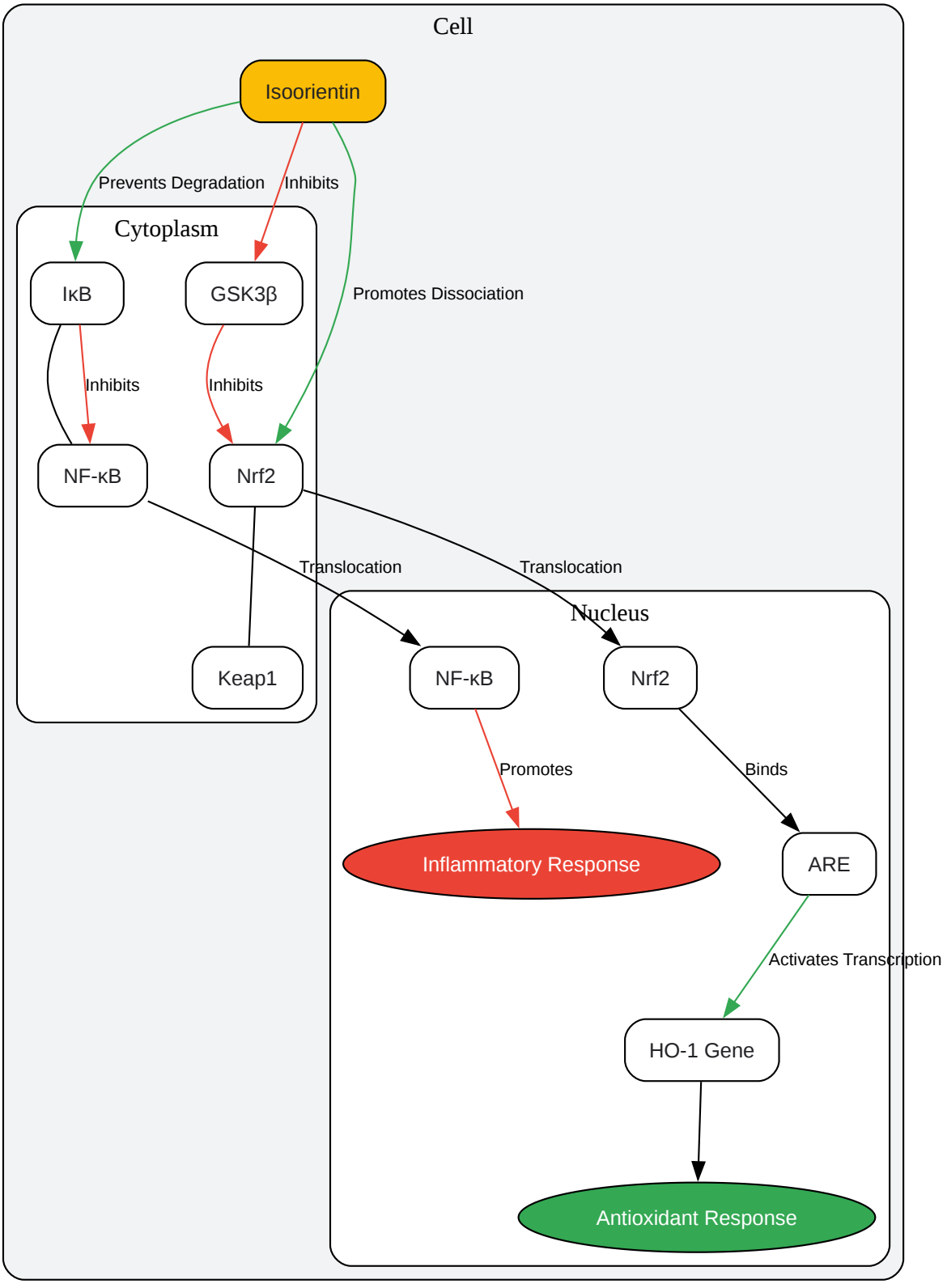

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Caption: Signaling pathway of Isoorientin's neuroprotective effects.[4][5]

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Discussion

The provided protocol offers a robust starting point for the quantification of flavonoid C-glucosides. The separation of isomers such as orientin/isoorientin and vitexin/isovitexin can be challenging but is achievable with a high-resolution UPLC column and a carefully optimized gradient. The MS/MS detection in MRM mode provides the necessary selectivity and sensitivity for accurate quantification in complex matrices like plant extracts and biological fluids.

The fragmentation pattern of flavonoid C-glucosides, with characteristic losses of 90 and 120 Da from the precursor ion, is a key diagnostic feature for their identification. It is crucial to confirm the identity of these compounds by comparing their retention times and fragmentation patterns with those of authentic reference standards.

The biological significance of these compounds, as exemplified by the neuroprotective signaling pathway of isoorientin, underscores the importance of accurate analytical methods. Isoorientin has been shown to exert its effects by modulating the GSK3β, NF-κB, and Nrf2/HO-1 pathways, leading to a reduction in neuroinflammation and an enhanced antioxidant response.[4][5] The ability to accurately measure the levels of isoorientin and other flavonoid C-glucosides is therefore critical for pharmacokinetic studies and the development of new therapeutic agents.

Conclusion

UPLC-MS/MS is a highly effective technique for the analysis of flavonoid C-glucosides. The methods and data presented in this application note provide a comprehensive framework for researchers, scientists, and drug development professionals to establish and validate their own analytical workflows for these promising natural compounds.

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